N-Propylcyclohexanamine Hydrochloride: A Technical Overview of its Physical Properties

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Compound of Interest

Compound Name:	*N-propylcyclohexanamine hydrochloride*
CAS No.:	*3592-82-3*
Cat. No.:	*B1318470*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-propylcyclohexanamine hydrochloride**. The information is compiled from various chemical databases and supplier information. It is intended to serve as a valuable resource for professionals in research and development.

Core Physical and Chemical Properties

N-propylcyclohexanamine hydrochloride is the hydrochloride salt form of the parent compound N-propylcyclohexanamine. The addition of hydrochloric acid to the amine group results in a salt that typically presents as a solid with different physical properties from its free base form.

Table 1: Physical and Chemical Properties of N-Propylcyclohexanamine and its Hydrochloride Salt

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Property	Value	Source/Notes
Chemical Name	N-propylcyclohexanamine hydrochloride	IUPAC
Synonyms	N-Cyclohexyl-N-propylamine hydrochloride	ChemBridge
CAS Number	3592-82-3	Fluorochem[1], BLD Pharm[2]
Molecular Formula	$C_9H_{20}ClN$	Fluorochem[1]
Molecular Weight	177.71 g/mol	BLD Pharm[2]
Appearance	Solid	ChemBridge[3]
Purity	95% - 97%	ChemBridge[3], Fluorochem[1]
Melting Point	Data not available for the hydrochloride salt. The free base (N-propylcyclohexanamine) is a liquid.	
Boiling Point	Data not available for the hydrochloride salt.	
Solubility	No quantitative data available for the hydrochloride salt. General solubility of similar amine hydrochlorides suggests solubility in water.	
LogP (predicted)	2.57	ChemBridge (for the free base) [3]

Note: Experimental data for the melting point, boiling point, and specific solubility of **N-propylcyclohexanamine hydrochloride** are not readily available in public databases. The LogP value is a computed prediction for the free base, N-propylcyclohexanamine, and serves as an indicator of its lipophilicity.

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Experimental Protocols

The following are detailed methodologies for determining the key physical properties of a solid amine hydrochloride salt like **N-propylcyclohexanamine hydrochloride**.

Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the dry **N-propylcyclohexanamine hydrochloride** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the closed end. This process is repeated until a packed column of 2-3 mm in height is achieved.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- Observation: The sample is observed through the magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting.

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- Reporting: The melting point is reported as a range from the onset to the completion of melting.

Solubility Determination (Shake-Flask Method)

This protocol is based on the United States Pharmacopeia (USP) guidelines for determining the equilibrium solubility of a substance.

Apparatus:

- Analytical balance
- Volumetric flasks
- Screw-capped vials or flasks
- Constant temperature shaker bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure:

- Solvent Preparation: Prepare the desired solvents (e.g., deionized water, ethanol, phosphate-buffered saline at a specific pH).
- Sample Preparation: An excess amount of **N-propylcyclohexanamine hydrochloride** is added to a known volume of each solvent in a screw-capped vial. The exact mass of the solid added is recorded.
- Equilibration: The vials are placed in a constant temperature shaker bath (e.g., 25 °C or 37 °C) and agitated for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, the vials are allowed to stand to let the undissolved solid settle.

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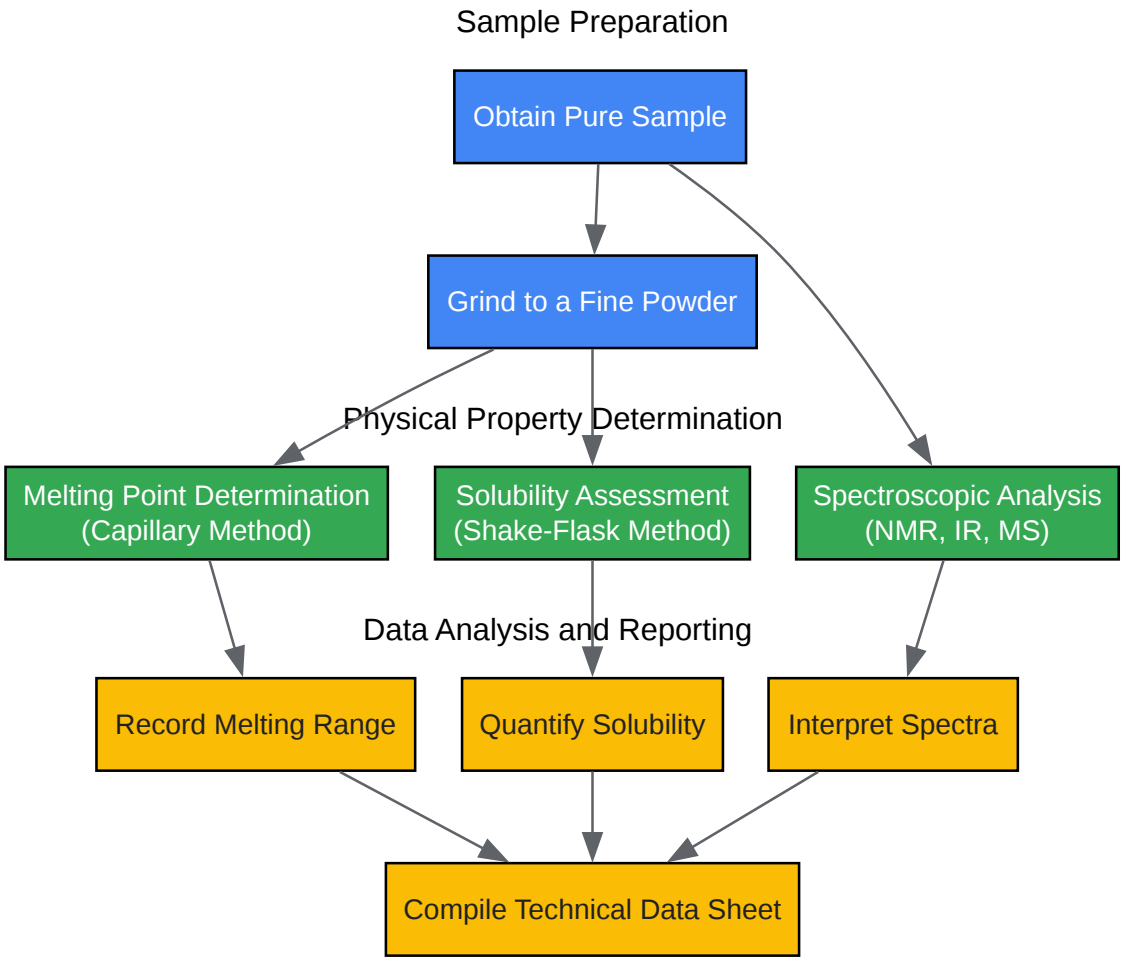
- Sampling and Filtration: A sample of the supernatant is carefully withdrawn and immediately filtered through a membrane filter (e.g., 0.45 µm) to remove any undissolved particles.
- Quantification: The concentration of the dissolved **N-propylcyclohexanamine hydrochloride** in the filtrate is determined using a validated analytical method.
- Calculation: The solubility is calculated and expressed in units such as mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the physical characterization of a chemical substance like **N-propylcyclohexanamine hydrochloride**.



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Caption: Workflow for Physical Characterization.

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